

appropriate storage and handling of lyophilized [Sar9, Met(O2)11]-Substance P

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Compound of Interest

Compound Name: [Sar9, Met(O2)11]-SUBSTANCE P

Cat. No.: B12059080

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Technical Support Center: [Sar9, Met(O2)11]-Substance P

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the appropriate storage, handling, and use of lyophilized [Sar9, Met(O2)11]-Substance P.

Frequently Asked Questions (FAQs)

Q1: What is [Sar9, Met(O2)11]-Substance P and what is its primary mechanism of action?

[Sar9, Met(O2)11]-Substance P is a potent and selective agonist for the neurokinin-1 (NK1) receptor, which is a member of the tachykinin receptor subfamily of G protein-coupled receptors (GPCRs).[1][2][3] Its primary mechanism of action involves binding to and activating the NK1 receptor, which is primarily coupled to Gαq/11 G proteins. This activation stimulates the production of inositol phosphates, leading to an increase in intracellular calcium levels and subsequent cellular responses.[3]

Q2: How should I store lyophilized [Sar9, Met(O2)11]-Substance P?

Lyophilized [Sar9, Met(O2)11]-Substance P powder should be stored in a tightly sealed container, protected from moisture.[1][4] For long-term storage, it is recommended to keep it at

-80°C, which can preserve its stability for up to two years.^{[1][4]} For shorter-term storage, -20°C is acceptable for up to one year.^{[1][4]}

Q3: How do I reconstitute lyophilized **[Sar9,Met(O2)11]-Substance P**?

It is recommended to reconstitute the lyophilized powder in sterile, distilled water.^{[1][4]} For difficult-to-dissolve preparations, sonication can be used to aid dissolution.^{[1][4][5]} Once reconstituted, it is crucial to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.

Q4: How should I store the reconstituted **[Sar9,Met(O2)11]-Substance P** solution?

Reconstituted solutions of **[Sar9,Met(O2)11]-Substance P** should be stored frozen. For storage up to six months, -80°C is recommended.^{[1][4]} For shorter periods of up to one month, -20°C is suitable.^{[1][4]} Always ensure the storage containers are sealed to prevent evaporation and contamination.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the lyophilized powder	The peptide may have formed aggregates.	Gently vortex the vial. If the issue persists, sonicate the solution for a short period. [1] [4] [5] Using a different recommended solvent, such as DMSO, could also be considered if appropriate for the experimental setup. [6]
Reduced or no biological activity observed in experiments	Improper storage leading to degradation of the peptide. Repeated freeze-thaw cycles of the reconstituted solution.	Ensure the lyophilized powder and reconstituted solutions are stored at the recommended temperatures. Always aliquot the reconstituted solution into single-use vials to avoid freeze-thaw cycles. [1] [4]
Inconsistent experimental results	Inaccurate peptide concentration due to improper reconstitution or storage.	Re-evaluate the reconstitution procedure to ensure the correct volume of solvent was added. Use a freshly prepared aliquot for each experiment to ensure consistent concentration.
Precipitation observed in the reconstituted solution	The concentration of the peptide in the solution may be too high for the chosen solvent.	Try diluting the solution to a lower concentration. If using a solvent other than water, ensure the peptide is soluble at the desired concentration in that specific solvent.

Quantitative Data Summary

Parameter	Recommendation
Storage of Lyophilized Powder (Long-term)	-80°C (up to 2 years)[1][4]
Storage of Lyophilized Powder (Short-term)	-20°C (up to 1 year)[1][4]
Reconstitution Solvent	Sterile distilled water[1][4]
Storage of Reconstituted Solution (Long-term)	-80°C (up to 6 months)[1][4]
Storage of Reconstituted Solution (Short-term)	-20°C (up to 1 month)[1][4]

Experimental Protocols

In Vivo Study: Intracerebroventricular (i.c.v.) Injection in Rats

This protocol is adapted from a study investigating the central effects of **[Sar9,Met(O2)11]-Substance P**. [1][7]

Objective: To assess the dose-dependent effects of centrally administered **[Sar9,Met(O2)11]-Substance P** on cardiovascular parameters and behavior in rats.

Materials:

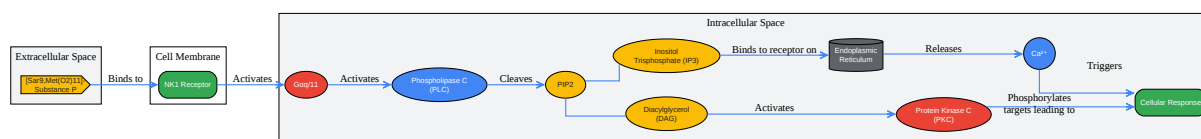
- **[Sar9,Met(O2)11]-Substance P**
- Artificial cerebrospinal fluid (aCSF) as a vehicle
- Stereotaxic apparatus for i.c.v. cannulation
- Microinjection pump
- Cardiovascular monitoring equipment
- Behavioral observation setup

Procedure:

- **Animal Preparation:** Anesthetize rats and implant a permanent guide cannula into the lateral cerebral ventricle using a stereotaxic apparatus. Allow for a recovery period of at least one week.
- **Drug Preparation:** On the day of the experiment, reconstitute lyophilized **[Sar9,Met(O2)11]-Substance P** in aCSF to the desired stock concentration. Prepare serial dilutions to obtain the final doses to be administered (e.g., 10, 25, 65, and 100 pmol per rat).[\[1\]](#)[\[7\]](#)
- **Administration:**
 - On the first day, administer a single i.c.v. injection of aCSF (1 μ L) as a control.[\[1\]](#)[\[7\]](#)
 - Construct a dose-response curve by administering increasing doses of **[Sar9,Met(O2)11]-Substance P** at 24-hour intervals.[\[1\]](#)[\[7\]](#)
 - Each injection volume should be 1 μ L, followed by a 5 μ L flush of aCSF to ensure complete delivery into the ventricle.[\[1\]](#)[\[7\]](#)
- **Data Collection:**
 - Continuously monitor mean arterial blood pressure (MAP) and heart rate (HR) before and after each injection.
 - Observe and quantify specific behaviors such as face washing, sniffing, and grooming at set time points post-injection.[\[1\]](#)[\[7\]](#)
- **Data Analysis:** Analyze the changes in MAP, HR, and behavioral scores in response to different doses of **[Sar9,Met(O2)11]-Substance P** compared to the vehicle control.

Visualizations

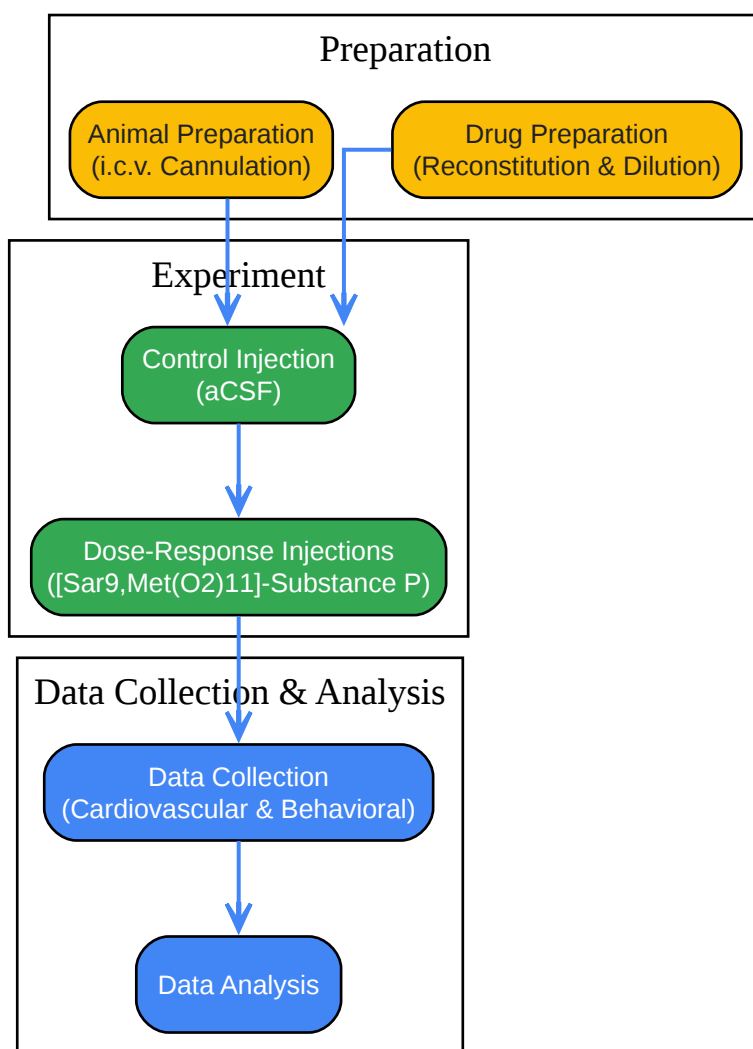
Signaling Pathway of **[Sar9,Met(O2)11]-Substance P** via the NK1 Receptor



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Caption: NK1 Receptor Signaling Pathway Activation.

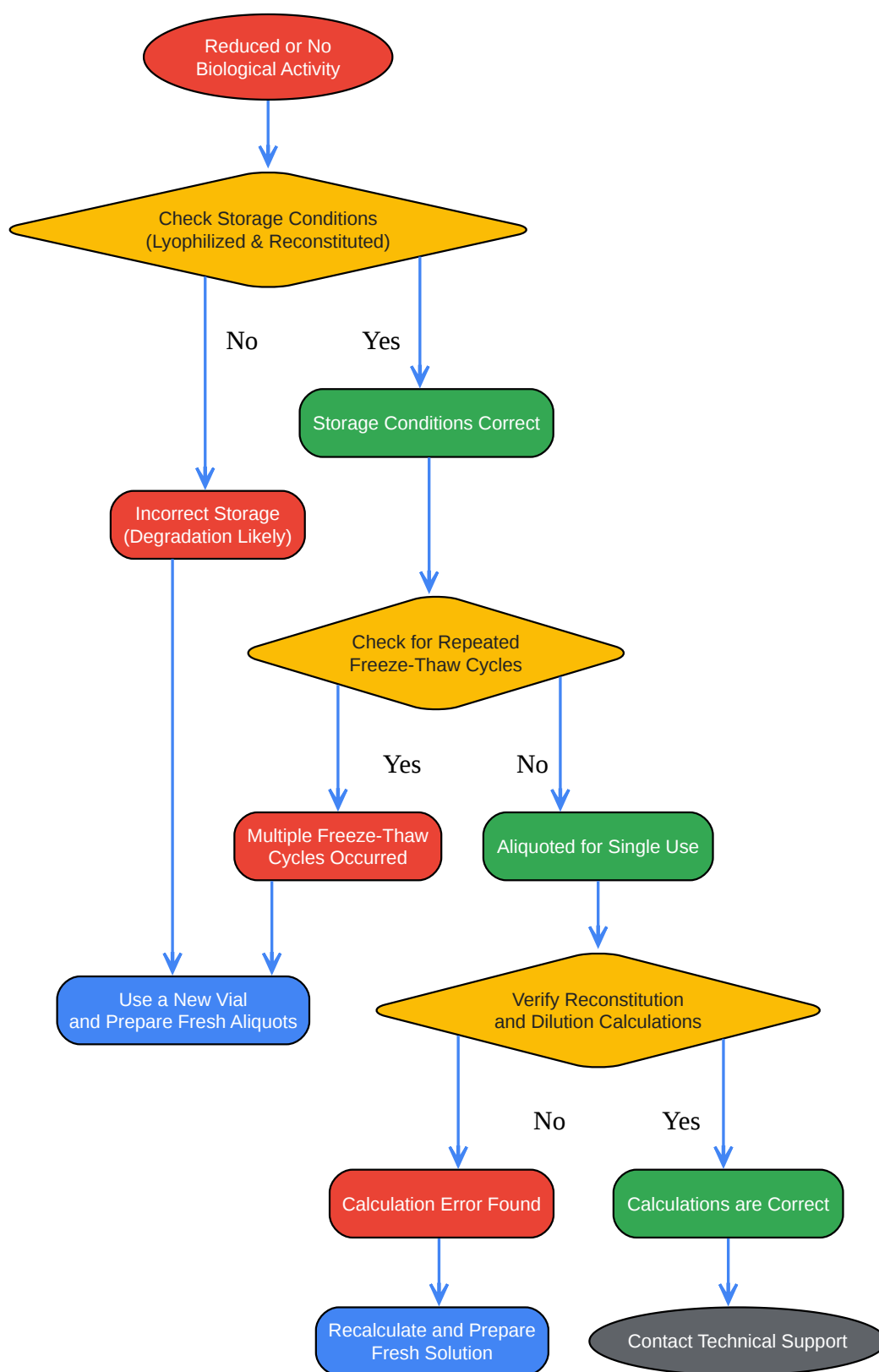
Experimental Workflow for In Vivo Studies



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Caption: In Vivo Experimental Workflow.

Troubleshooting Logic for Reduced Biological Activity



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Caption: Troubleshooting Reduced Activity.

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